Hazard Characterization: Understanding the Risk Profile of 2-Ethylfenchol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethylfenchol*
CAS No.:	*18368-91-7*
Cat. No.:	*B092113*

Get Quote

Before we can manage a substance, we must understand its nature. **2-Ethylfenchol** (CAS 18368-91-7) is an aromatic alcohol widely used in the fragrance and flavor industries.[1][2] While not classified as acutely toxic, its primary hazard lies in its combustibility and potential for environmental harm if disposed of improperly.[3][4] The key to its safe management is recognizing its status as a combustible liquid and a substance whose discharge into the environment must be avoided.[5]

According to the Globally Harmonized System (GHS), **2-Ethylfenchol** is classified as a Category 4 Combustible Liquid.[3][4] This designation is critical. While its flash point is relatively high, it still necessitates specific handling and storage protocols to mitigate fire risk, especially when stored in bulk or when waste streams are consolidated.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
CAS Number	18368-91-7	[5][6]
Molecular Formula	$C_{12}H_{22}O$	[5][6]
Synonyms	Ethylfenchol, 2-ethyl-1,3,3-trimethyl-2-norbornanol	[2][5]
GHS Classification	Combustible liquid (Category 4)	[3][4]
Flash Point	~88 °C (190.4 °F) - closed cup	[6]
Storage Class	10: Combustible liquids	[6]
Primary Hazards	Combustible; Avoid contact with skin and eyes	[3][5]
Environmental Note	Discharge into the environment must be avoided	[5]

The Cardinal Rule: Prohibited Disposal Methods

To ensure safety and compliance, it is essential to first understand what is strictly forbidden. The following disposal methods for **2-Ethylfenchol** are illegal and unsafe.

- Sewer/Drain Disposal is Prohibited: Under no circumstances should **2-Ethylfenchol** or its solutions be poured down the drain.[5][7] This practice is explicitly banned by the EPA and local regulations for flammable/combustible materials and substances that can harm aquatic ecosystems.[8][9][10] Even small amounts can contribute to the accumulation of flammable vapors in plumbing and pose a significant risk to wastewater treatment facilities.[8][11]

- Evaporation is Not Disposal: Intentionally allowing **2-Ethylfenchol** to evaporate in a fume hood is not an acceptable method of disposal.[12][13] This practice releases chemical vapors into the atmosphere and violates fundamental principles of responsible waste management.

- Disposal in Regular Trash is Prohibited: Liquid chemical waste must never be placed in the regular solid waste stream.[12] This includes materials, such as paper towels or bench

© 2026 BenchChem. All rights reserved.

protectors, that are heavily saturated with **2-Ethylfenchol**. These items must be collected as chemically contaminated solid waste.[12]

Standard Operating Procedure (SOP) for Routine Waste Collection

Proper disposal begins at the point of generation. Adhering to a systematic collection protocol is critical for maintaining a safe laboratory environment.

3.1. Step-by-Step Waste Accumulation Protocol

- Container Selection:
  - Collect liquid **2-Ethylfenchol** waste in a designated, leak-proof container that is chemically compatible with the substance.[12][14]
  - The original product container is often an excellent choice.[7][15] Alternatively, use a clean, empty glass bottle with a tight-fitting screw cap.
  - Ensure the container is in good condition, with no cracks or signs of deterioration.[8]
- Waste Segregation (The Causality of Chemical Safety):
  - Crucially, **2-Ethylfenchol** waste must be segregated from incompatible materials. As a combustible alcohol, it must be kept separate from strong oxidizing agents (e.g., nitric acid, perchlorates) to prevent a dangerous exothermic reaction.[12][16]
  - It is best practice to maintain separate waste streams for halogenated and non-halogenated solvents, as this can impact the final disposal route and cost.[15] **2-Ethylfenchol** falls into the non-halogenated category.
- Labeling for Unambiguous Identification:
  - Immediately label the waste container. The label must be clear, durable, and include the following information:[7][14][17]
    - The words "Hazardous Waste."

© 2026 BenchChem. All rights reserved.

    - The full chemical name: "**2-Ethylfenchol** Waste" (avoiding abbreviations or formulas).
    - A clear indication of the hazard: "Combustible Liquid."
    - The approximate concentration or percentage of all components if it is a mixed waste stream.
  - Vague labels like "Solvent Waste" are not compliant and create a serious safety hazard for waste handlers.[7]
- Safe Accumulation and Storage:
  - Keep the waste container securely capped at all times, except when you are actively adding waste.[7][17] Using a funnel left in the container is a common but dangerous violation.
  - Fill containers to no more than 90% capacity, leaving adequate headspace for vapor expansion.[17]
  - Store the container in a designated Satellite Accumulation Area (SAA). This area should be at or near the point of generation.
  - For combustible liquids like **2-Ethylfenchol**, storage within a rated flammable storage cabinet is the best practice.[12]
  - Always use secondary containment, such as a chemical-resistant tray or bin, to contain any potential leaks or spills.[14]

Spill and Emergency Response

In the event of a spill, a swift and correct response is paramount to ensuring personnel safety.

- Alert & Evacuate: Alert all personnel in the immediate area. If the spill is large or ventilation is poor, evacuate the laboratory.
- Control Ignition Sources: Immediately remove or turn off all potential ignition sources, including hot plates, open flames, and electrical equipment.[5]

© 2026 BenchChem. All rights reserved.

- Don PPE: Before addressing the spill, put on the appropriate Personal Protective Equipment (PPE):
  - Nitrile gloves (or other chemically impermeable gloves).[5]
  - Splash-proof safety goggles.[5]
  - A lab coat.
- Contain & Absorb:
  - For small spills, cover the liquid with a non-combustible absorbent material such as vermiculite, sand, or a chemical spill pillow.[18][19]
  - Work from the outside of the spill toward the center to prevent spreading.
- Collect Waste:
  - Using non-sparking tools (e.g., plastic dustpan), carefully collect the absorbed material.[5]
  - Place the contaminated absorbent into a sturdy, sealable container or a heavy-duty plastic bag.[5][12]
  - Label the container as "**2-Ethylfenchol** Spill Debris" and manage it as hazardous waste.
- Decontaminate: Clean the spill area with soap and water.

The Final Disposal Pathway: From Lab to Destruction

The ultimate fate of **2-Ethylfenchol** waste is environmentally sound destruction, managed by licensed professionals. Your role is to prepare it safely for this final step. The process is a clear, logical workflow.

© 2026 BenchChem. All rights reserved.

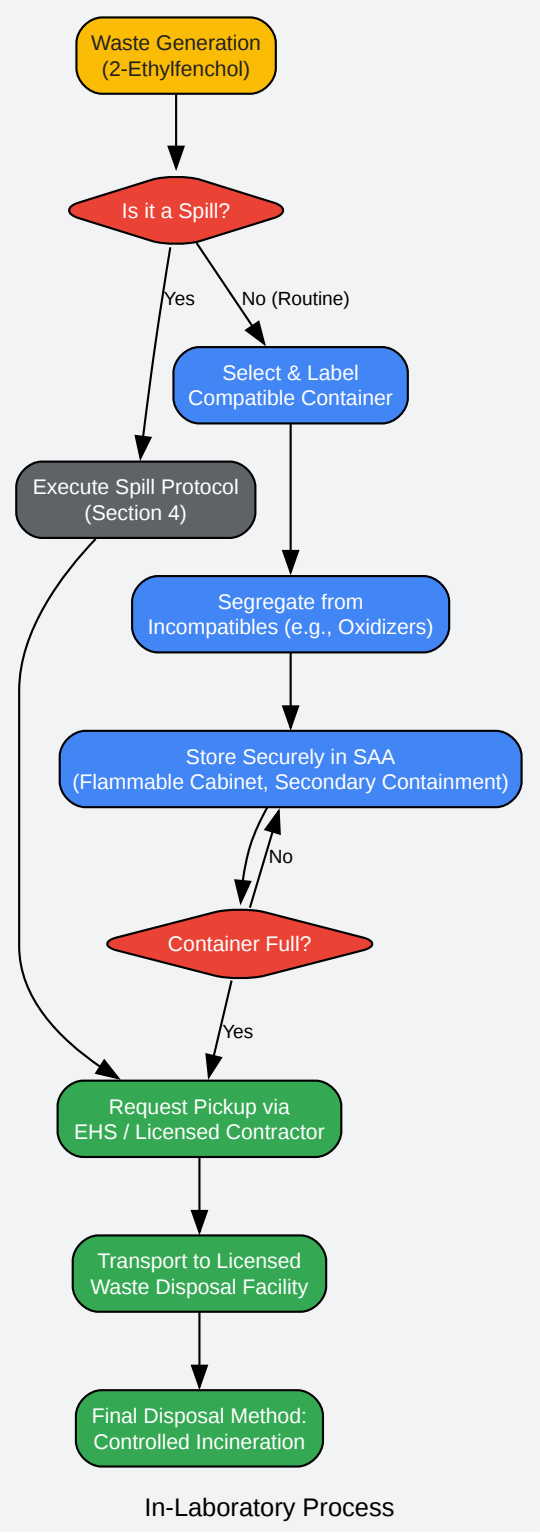

Diagram 1: 2-Ethylfenchol Waste Management Workflow

Click to download full resolution via product page

Diagram 1: A workflow for the safe management of **2-Ethylfenchol** waste.

© 2026 BenchChem. All rights reserved.

The only acceptable final disposal methods for **2-Ethylfenchol** are removal by a licensed chemical waste contractor for controlled incineration or another form of chemical destruction.[5] Your institution's Environmental Health & Safety (EHS) department manages this process.[13] [20] Never give chemical waste to an unlicensed party.

Protocol for Empty Container Decontamination

An "empty" container is not simply one with no visible liquid. To be considered non-hazardous, it must be properly decontaminated.

- Triple Rinse Procedure:
  - Thoroughly empty all contents from the container into the appropriate hazardous waste collection vessel.[14]
  - First Rinse: Add a small amount of a suitable solvent (such as ethanol or isopropanol) to the container. Secure the cap and swirl to rinse all interior surfaces. Empty this rinsate into your **2-Ethylfenchol** hazardous waste container. This first rinsate is considered hazardous waste.[14]
  - Second & Third Rinse: Repeat the rinse process two more times. Subsequent rinsates may be permissible for drain disposal depending on local regulations, but the most conservative and recommended approach is to collect all three rinsates as hazardous waste.
- Container Preparation for Disposal:
  - Allow the rinsed container to air-dry completely in a well-ventilated area (e.g., a fume hood).
  - Completely remove or deface the original product label to prevent any confusion.[12]
  - Dispose of the clean, dry, and unlabeled glass container in a designated glass disposal box or according to your facility's specific procedures for non-hazardous laboratory glass.[12]

© 2026 BenchChem. All rights reserved.

By adhering to these scientifically sound and regulation-compliant procedures, you contribute to a culture of safety and responsibility. The meticulous management of chemical substances from acquisition to disposal is a hallmark of professional excellence in the scientific community.

References

- Hazardous Waste Disposal Guide. Research Safety - Northwestern University. [Link]
- Laboratory Waste. Environmental Health & Safety - University of Florida. [Link]
- Guidelines for Flammable Liquid Disposal. Environmental Health and Safety - University of Pittsburgh. [Link]
- 2-ethyl fenchol, 18368-91-7. Perflavory. [Link]
- Hazardous Waste Disposal Guide. Environmental Health and Safety - Dartmouth College. [Link]
- Management of Waste. Prudent Practices in the Laboratory - National Institutes of Health (NIH). [Link]
- Ethanol Disposal In Laboratories. Veolia. [Link]
- How to Dispose of Liquor and Denatured Alcohol Safely. Earth911. [Link]
- Safety Data Sheet. P&G. [Link]
- Laboratory Hazardous Waste Disposal Guidelines. Central Washington University. [Link]
- Safety Data Sheet. 3M. [Link]
- Ethanol Factsheet. Stanford Environmental Health & Safety. [Link]
- Disposal of Used/Unwanted Chemicals at UW-Madison. University of Wisconsin-Madison. [Link]
- 2-ethyl fenchol, 18368-91-7. The Good Scents Company. [Link]

© 2026 BenchChem. All rights reserved.

- 2-ethyl Fenchol (18368-91-7) | Chemical Product Exporter. Tradeasia. [Link]
- Chemical Waste Management Reference Guide. The Ohio State University Environmental Health and Safety. [Link]
- Safety Data Sheet: TERRASOL FCC. Bedoukian Research. [Link]
- 2-ethyl fenchol. FlavScents. [Link]
- Basel Convention Technical Guidelines on Hazardous Waste from the Production and Use of Organic Solvents (Y6). United Nations Environment Programme. [Link]
- OSHA Technical Manual (OTM) - Section II: Chapter 2. Occupational Safety and Health Administration. [Link]
- Interim Guidance on the Destruction and Disposal of PFAS and Materials Containing PFAS. U.S. Environmental Protection Agency. [Link]
- Final Rule: Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. U.S. Environmental Protection Agency. [Link]
- EPA Final Rule: Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine - Summary. ASHP. [Link]
- Frequent Questions about the Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine Final Rule. U.S. Environmental Protection Agency. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-ethyl Fenchol (18368-91-7) | Chemical Product Exporter [chemicalbull.com]

- 2. 2-ethyl fenchol [flavscents.com]
- 3. 2-ethyl fenchol, 18368-91-7 [perflavory.com]
- 4. 2-ethyl fenchol, 18368-91-7 [thegoodscentscompany.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. 2-Ethylfenchol = 97 , FCC, FG 18368-91-7 [sigmaaldrich.com]
- 7. safety.pitt.edu [safety.pitt.edu]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. ashp.org [ashp.org]
- 10. epa.gov [epa.gov]
- 11. ehs.stanford.edu [ehs.stanford.edu]
- 12. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 13. ehs.wisc.edu [ehs.wisc.edu]
- 14. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 15. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 16. collectandrecycle.com [collectandrecycle.com]
- 17. Laboratory Waste – UF | EHS [ehs.ufl.edu]
- 18. chemscene.com [chemscene.com]
- 19. img1.wsimg.com [img1.wsimg.com]
- 20. Chemical Waste Management Reference Guide | Environmental Health and Safety [ehs.osu.edu]

- To cite this document: BenchChem. [Hazard Characterization: Understanding the Risk Profile of 2-Ethylfenchol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092113/docs#hazard-characterization-understanding-the-risk-profile-of-2-ethylfenchol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.